

Technical Guide: Methyl D-Glucofuranoside – Structural Architecture & Chemical Reactivity

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Compound of Interest

Compound Name: Methyl D-glucofuranoside

Cat. No.: B12429894

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Executive Summary

Methyl D-glucofuranoside (CAS: 138052-46-7 for the generic mixture; specific anomers vary) represents the kinetic acetal of D-glucose. Unlike the widely available, crystalline methyl

-D-glucopyranoside, the furanoside form is typically isolated as a viscous syrup or oil. Its significance in drug development lies in its high reactivity (particularly toward hydrolysis and periodate oxidation) and its utility as a "chiral pool" scaffold for synthesizing 5-membered heterocyclic ligands. This guide analyzes the kinetic vs. thermodynamic control of its formation, its specific physicochemical profile, and protocols for its isolation and use.

Structural Architecture & Stereochemistry

The Furanose Ring System

The D-glucofuranoside core consists of a five-membered tetrahydrofuran ring. This structure is more flexible than the rigid chair conformation of the pyranoside, leading to distinct reactivity profiles.

- **Ring Strain:** The furanose ring possesses higher torsional strain (eclipsing interactions) compared to the pyranose chair. This strain is a primary driver for its enhanced hydrolytic

instability.

- Exocyclic Tail: In D-glucofuranose, the C5 and C6 carbons form an exocyclic diol tail (), which is free to rotate, unlike the ring-locked carbons in pyranosides.

Anomeric Configuration

Like pyranosides, furanosides exist as

and

anomers.

- Methyl

-D-glucofuranoside: The methoxy group at C1 is trans to the C4 exocyclic chain (in the standard Haworth projection).

- Methyl

-D-glucofuranoside: The methoxy group is cis to the C4 chain.

Note on Stability: The furanosides are kinetically favored but thermodynamically unstable relative to pyranosides. In acidic solution, they spontaneously rearrange to the pyranoside form.

Physicochemical Profile

The physical state of **methyl D-glucofuranoside** differs significantly from the pyranoside.

Property	Methyl -D-Glucofuranoside	Methyl -D-Glucopyranoside (Comparison)
Physical State	Colorless Syrup / Oil	White Crystalline Solid
Melting Point	N/A (Syrup)	165 – 169 °C
Solubility	Highly soluble in water, MeOH, EtOH	Soluble in water; limited in EtOH
Optical Rotation	Variable (highly sensitive to pH/solvent)	+158.9° (, H O)
Hydrolysis Rate	Fast ()	Slow ()
Periodate Oxidation	Consumes 2 mol IO (Rapid)	Consumes 2 mol IO (Slower)

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Critical Insight: Researchers often mistake the "methyl glucoside" in catalogs for the furanoside. Unless specified as "furanoside," commercial "methyl glucoside" is almost always the stable -pyranoside.

Synthetic Pathways: Kinetic vs. Thermodynamic Control[4][5]

The synthesis of **methyl D-glucofuranoside** is a classic example of kinetic control in the Fischer glycosidation reaction.

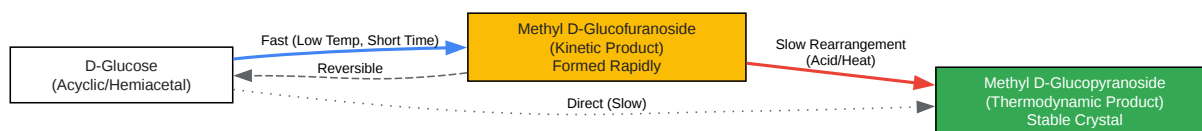
Mechanism of Formation

When D-glucose is treated with anhydrous methanol and an acid catalyst (e.g., HCl, cation exchange resin):

- **Kinetic Phase (Fast):** The acyclic glucose carbonyl reacts rapidly to close the 5-membered ring, forming methyl glucofuranosides. This occurs because the 5-membered ring closure is entropically favored (proximity of C4-OH to C1).
- **Thermodynamic Phase (Slow):** Over time, or at higher temperatures, the furanoside ring re-opens and closes to form the 6-membered pyranoside, which is energetically more stable due to reduced ring strain and the anomeric effect.

Visualization: Reaction Coordinate

The following diagram illustrates the pathway.^{[1][2][3]} The furanoside is a local minimum (kinetic trap), while the pyranoside is the global minimum.



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Caption: Kinetic trajectory of Fischer Glycosidation. Blue arrow indicates rapid kinetic formation of the furanoside; red arrow indicates the thermodynamic sink toward the pyranoside.

Experimental Protocol: Kinetic Synthesis of Methyl D-Glucofuranoside

To isolate the furanoside, the reaction must be stopped before equilibrium is reached.

Reagents:

- Anhydrous D-Glucose (finely powdered)

- Anhydrous Methanol
- Acid Catalyst: 0.5% HCl (gas) or Amberlyst 15 (H⁺ form)

Procedure:

- Dissolution: Suspend D-glucose in anhydrous methanol (1:10 w/v).
- Catalysis: Add acid catalyst.
- Reaction (Critical Step): Stir at room temperature (20–25°C). Monitor via TLC (Solvent: EtOAc/MeOH/H₂O 7:2:1).
 - Timepoint 1 (30-60 mins): Appearance of furanoside spots (higher R_f than glucose, lower than pyranoside).
 - Stop Condition: Quench reaction immediately when glucose is consumed but before pyranoside spot becomes major.
- Quenching: Neutralize with solid NaHCO₃
or remove resin by filtration.
- Purification: Evaporate methanol. The residue is a syrup containing mostly methyl
-D-glucofuranosides. Column chromatography (Silica gel) is required to separate anomers or remove traces of pyranoside.

Reactivity & Functionalization

Hydrolysis Kinetics

Methyl glucofuranosides hydrolyze in dilute acid (e.g., 0.1 M HCl) roughly 50–100 times faster than methyl glucopyranosides.

- Mechanism: The hydrolysis proceeds via an oxocarbenium ion intermediate. The relief of torsional strain in the 5-membered ring upon ring-opening lowers the activation energy for this pathway compared to the 6-membered ring.

- Implication: They are poor protecting groups for the anomeric position if acidic conditions are required downstream.

Periodate Oxidation (Malaprade Reaction)

Periodate oxidation is a diagnostic tool for distinguishing ring size.

- Furanoside: The exocyclic diol at C5–C6 is cleaved rapidly, followed by the endocyclic C2–C3 bond. This yields a specific dialdehyde fragment.
- Pyranoside: Lacks the exocyclic vicinal diol (C6 is primary alcohol, C5 is part of ring). Oxidation occurs only at C2–C3 and C3–C4.

Applications in Drug Discovery[8][9] Chiral Pool Scaffolds

The furanoside core serves as a pre-organized chiral scaffold for synthesizing:

- Nucleoside Analogs: The 5-membered ring mimics the ribose/deoxyribose sugar of nucleosides.
- Chiral Tetrahydrofurans: Useful as ligands in asymmetric catalysis.
- 1,4:3,6-Dianhydro-D-glucopyranose (DGP): Methyl glucofuranoside derivatives can be cyclized to form these rigid bicyclic scaffolds, used in biodegradable polymers and drug delivery systems.

Metabolic Studies

Methyl glucofuranoside is used to probe specific transport pathways. While SGLT1/2 transporters are highly specific for pyranose forms, certain bacterial permeases and fungal transporters show affinity for furanose configurations, making this molecule a useful probe for pathogen-specific uptake mechanisms (e.g., in *Mycobacterium* or *Leishmania* research where galactofuranose is common).

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